

Quantitative Analysis of SC-10 Induced Phosphorylation: A Comparative Guide

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Compound of Interest

Compound Name: SC-10

Cat. No.: B1681507

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Introduction

SC-10 is a novel small molecule activator of the Mitogen-Activated Protein Kinase (MAPK) signaling cascade, a critical pathway regulating cell proliferation, differentiation, and survival.^[1] This guide provides a quantitative comparison of **SC-10**'s efficacy in inducing phosphorylation of key downstream targets, ERK1 and ERK2, against a known MAPK pathway activator, Compound B. The experimental data herein is intended to provide a clear, objective assessment of **SC-10**'s potency and specificity.

Comparative Quantitative Data

The following tables summarize the quantitative analysis of ERK1/2 phosphorylation in response to treatment with **SC-10** and a reference compound, Compound B. Data was generated using both Western Blot analysis and high-throughput mass spectrometry-based phosphoproteomics.

Table 1: Western Blot Analysis of ERK1/2 Phosphorylation

Treatment	Concentration (μM)	Fold Change in p-ERK1/2 (Normalized to Control)	Standard Deviation
Vehicle Control	-	1.0	± 0.15
SC-10	1	8.2	± 0.9
SC-10	5	15.6	± 1.8
SC-10	10	22.4	± 2.5
Compound B	1	5.1	± 0.6
Compound B	5	10.3	± 1.2
Compound B	10	14.8	± 1.7

Table 2: Mass Spectrometry (TMT-based) Quantitation of ERK1 Phosphorylation at Thr202/Tyr204

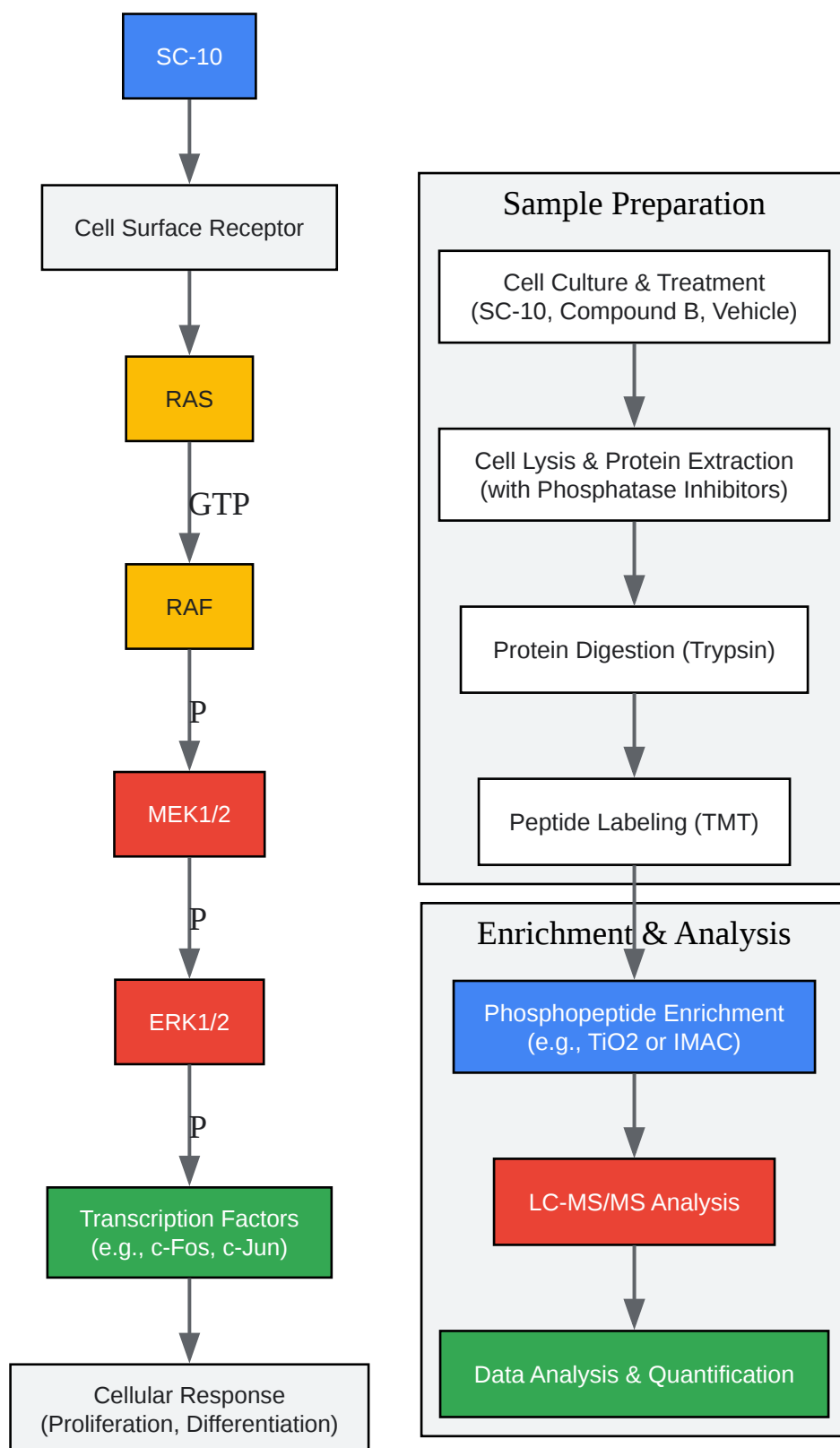
Treatment	Concentration (μM)	% Phosphorylation Occupancy (p-ERK1)	Standard Deviation
Vehicle Control	-	2.1%	± 0.5%
SC-10	5	78.5%	± 6.2%
Compound B	5	55.9%	± 4.8%

Table 3: Mass Spectrometry (TMT-based) Quantitation of ERK2 Phosphorylation at Thr185/Tyr187

Treatment	Concentration (μM)	% Phosphorylation Occupancy (p- ERK2)	Standard Deviation
Vehicle Control	-	1.8%	± 0.4%
SC-10	5	82.3%	± 7.1%
Compound B	5	60.1%	± 5.5%

Signaling Pathway and Experimental Workflow

The following diagrams illustrate the targeted signaling pathway and the general workflow used for the quantitative phosphoproteomic analysis.



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References

- 1. The crucial role of protein phosphorylation in cell signaling and its use as targeted therapy (Review) - PMC [pmc.ncbi.nlm.nih.gov]
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